

Application Note: Standardization of Potassium Permanganate Solution Using Potassium Hydrogen Oxalate

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Compound of Interest

Compound Name: Potassium hydrogen oxalate

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Introduction

The accurate determination of the concentration of volumetric solutions is a cornerstone of analytical chemistry, with critical applications in pharmaceutical analysis and drug development. Potassium permanganate (KMnO_4) is a powerful oxidizing agent and a common titrant; however, its solutions are not considered primary standards due to their tendency to decompose in the presence of light and organic matter. Therefore, it is imperative to standardize KMnO_4 solutions against a primary standard. **Potassium hydrogen oxalate** (KHC_2O_4) is an excellent choice for a primary standard due to its high purity, stability, and high molecular weight.

This application note provides a detailed protocol for the standardization of a potassium permanganate solution using **potassium hydrogen oxalate** as the primary standard. The procedure is based on a redox titration in an acidic medium.

Principle of the Reaction

The standardization is based on a quantitative oxidation-reduction reaction between potassium permanganate and **potassium hydrogen oxalate** in the presence of sulfuric acid. In this reaction, the permanganate ion (MnO_4^-) is reduced to manganese(II) ion (Mn^{2+}), while the oxalate from **potassium hydrogen oxalate** is oxidized to carbon dioxide (CO_2). The reaction is carried out in a heated acidic solution to ensure a quantitative and rapid reaction. Potassium permanganate also serves as a self-indicator, as the first excess drop of MnO_4^- imparts a permanent pink color to the solution, signaling the endpoint of the titration.[1][2]

The balanced chemical equation for the reaction is:



The stoichiometry of the reaction shows that 2 moles of potassium permanganate react with 5 moles of **potassium hydrogen oxalate**.

Experimental Protocols

Materials and Reagents

Reagent/Material	Grade	Supplier
Potassium Permanganate (KMnO_4)	Analytical Reagent	(Specify)
Potassium Hydrogen Oxalate (KHC_2O_4)	Primary Standard	(Specify)
Sulfuric Acid (H_2SO_4), concentrated	Analytical Reagent	(Specify)
Deionized Water	High-Purity	(Specify)

Preparation of Solutions

3.2.1. Preparation of Approximately 0.1 N Potassium Permanganate Solution

- Weigh approximately 3.2 g of potassium permanganate.[3]
- Dissolve the KMnO_4 in 1000 mL of deionized water in a clean glass bottle.

- Heat the solution to boiling for 1 hour to oxidize any organic matter present.
- Allow the solution to stand for at least 48 hours in the dark to permit the precipitation of manganese dioxide (MnO_2).[\[2\]](#)
- Carefully decant or filter the supernatant solution through a sintered glass funnel, avoiding disturbance of the precipitate.
- Store the solution in a clean, dark, glass-stoppered bottle.

3.2.2. Preparation of 0.1 N **Potassium Hydrogen Oxalate** Standard Solution

- Dry the primary standard **potassium hydrogen oxalate** at 105-110°C for 2 hours and cool in a desiccator.[\[3\]](#)
- Accurately weigh approximately 6.4 g of dried **potassium hydrogen oxalate** (Molecular Weight: 128.13 g/mol).
- Quantitatively transfer the weighed KHC_2O_4 to a 500 mL volumetric flask.
- Dissolve the solid in a small amount of deionized water.
- Once dissolved, dilute to the mark with deionized water.
- Stopper the flask and invert it several times to ensure homogeneity.
- Calculate the exact normality of the **potassium hydrogen oxalate** solution.

Standardization Procedure

- Pipette 25.00 mL of the standard **potassium hydrogen oxalate** solution into a 250 mL conical flask.
- Add 10 mL of 2 M sulfuric acid to the flask to create an acidic medium.[\[4\]](#)
- Heat the mixture to 60-70°C.[\[3\]](#)[\[4\]](#)
- Fill a clean, rinsed burette with the prepared potassium permanganate solution and record the initial volume.

- Titrate the hot **potassium hydrogen oxalate** solution with the potassium permanganate solution. Add the KMnO_4 dropwise while constantly swirling the flask. The purple color of the permanganate will disappear as it is consumed in the reaction.[5]
- The endpoint is reached when a single drop of the KMnO_4 solution produces a faint, permanent pink color that persists for at least 30 seconds.[3]
- Record the final burette reading.
- Repeat the titration at least two more times to obtain concordant results.

Data Presentation

The following table should be used to record the experimental data:

Titration No.	Volume of KHC_2O_4 (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of KMnO_4 used (mL)
1	25.00			
2	25.00			
3	25.00			
Average				

Calculations

The normality of the potassium permanganate solution can be calculated using the following formula:

$$N_1V_1 = N_2V_2$$

Where:

- N_1 = Normality of the KMnO_4 solution
- V_1 = Volume of the KMnO_4 solution used (in mL)

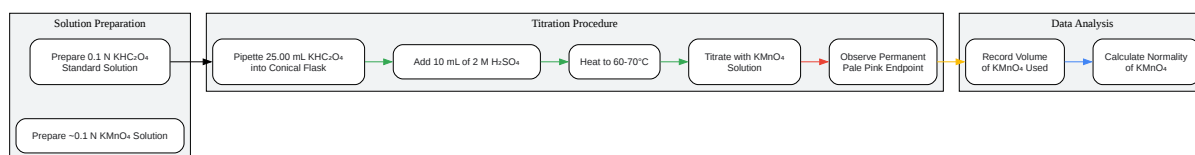
- N_2 = Normality of the KHC_2O_4 solution
- V_2 = Volume of the KHC_2O_4 solution used (in mL)

Therefore:

$$N_1 = (N_2 \times V_2) / V_1$$

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the standardization procedure.



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